

# Technical Master File: 4-Cyclopropylpyridin-3-amine

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## Compound of Interest

Compound Name: 4-Cyclopropylpyridin-3-amine

CAS No.: 1365763-16-1

Cat. No.: B1444612

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## Executive Summary

**4-Cyclopropylpyridin-3-amine** (CAS: 1365763-16-1) represents a high-value pharmacophore in modern drug discovery, particularly within kinase and GPCR inhibitor programs. Structurally, it offers a rigidified, lipophilic alternative to isopropyl or ethyl substituents, providing unique vectors for hydrophobic pocket filling while maintaining a distinct electronic profile due to the cyclopropyl group's pseudo-unsaturation.

However, its utility is double-edged. While the cyclopropyl moiety enhances metabolic stability against dealkylation compared to acyclic alkyls, it introduces specific liabilities regarding CYP450 mechanism-based inactivation (MBI). This guide dissects the physicochemical architecture, optimized synthesis, and critical reactivity profiles necessary to deploy this intermediate effectively.

## Part 1: Physicochemical Architecture

The following data aggregates experimental and computed values essential for solubility modeling and formulation.

| Property          | Value                                         | Notes                                                                            |
|-------------------|-----------------------------------------------|----------------------------------------------------------------------------------|
| CAS Number        | 1365763-16-1                                  | Primary identifier for the free base.                                            |
| Molecular Formula | C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> | Low-melting solid; tends to oil upon slight impurity.                            |
| Molecular Weight  | 134.18 g/mol                                  |                                                                                  |
| Appearance        | Off-white to pale yellow solid                |                                                                                  |
| LogP (Calc)       | ~1.1 - 1.3                                    | Moderate lipophilicity; suitable for CNS penetration.                            |
| pKa (Pyridine N)  | ~6.5                                          | The 3-amino group donates electron density, raising basicity vs. pyridine (5.2). |
| pKa (Aniline N)   | ~3.0 - 4.0                                    | Weakly basic; typically non-protonated at physiological pH.                      |
| H-Bond Donors     | 2                                             | Primary amine (-NH <sub>2</sub> ).                                               |
| H-Bond Acceptors  | 2                                             | Pyridine ring nitrogen and amine nitrogen.                                       |

## Part 2: Synthetic Methodology (Self-Validating Protocol)

**The Challenge:** Direct installation of a cyclopropyl group onto a pyridine ring is non-trivial due to the instability of cyclopropylboronic acid (protodeboronation) and the steric hindrance of the ortho-amino group in the precursor.

**The Solution:** A robust Suzuki-Miyaura cross-coupling utilizing a high-activity catalyst system (Pd-SPhos or Pd(dppf)Cl<sub>2</sub>) to mitigate steric crowding and accelerate the catalytic cycle before boronic acid decomposition occurs.

## Optimized Protocol: Suzuki Coupling of 3-Amino-4-chloropyridine

Reaction Scheme: 3-Amino-4-chloropyridine + Cyclopropylboronic acid → **4-Cyclopropylpyridin-3-amine**

### Reagents & Stoichiometry:

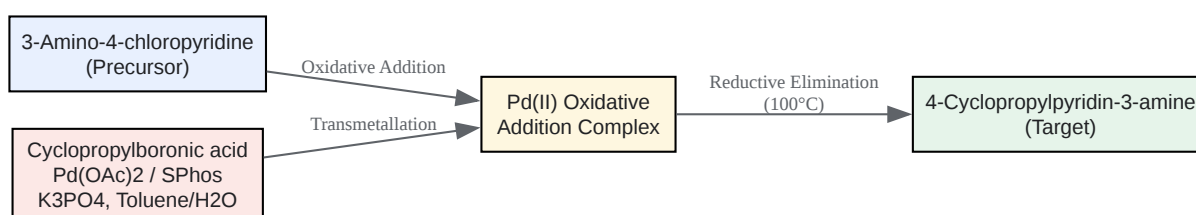
- Substrate: 3-Amino-4-chloropyridine (1.0 equiv)
- Coupling Partner: Cyclopropylboronic acid (1.5 equiv) — Excess required due to instability.
- Catalyst: Pd(OAc)<sub>2</sub> (5 mol%) + SPhos (10 mol%) — SPhos is critical for sterically demanding couplings.
- Base: K<sub>3</sub>PO<sub>4</sub> (3.0 equiv) — Anhydrous, finely ground.
- Solvent: Toluene/Water (10:1 v/v) — Biphasic system promotes inorganic solubility.

### Step-by-Step Workflow:

- Inerting: Charge a reaction vessel with 3-amino-4-chloropyridine, cyclopropylboronic acid, Pd(OAc)<sub>2</sub>, SPhos, and K<sub>3</sub>PO<sub>4</sub>. Seal and purge with N<sub>2</sub>/Ar for 15 minutes. Crucial: Oxygen poisons the active Pd(0) species.
- Solvation: Degas the Toluene/Water mixture separately (sparge with N<sub>2</sub> for 20 min) before adding to the solids via syringe.
- Thermal Initiation: Heat the mixture to 100°C with vigorous stirring (800 rpm).
  - Checkpoint: The reaction typically turns dark brown/black within 30 minutes (formation of Pd-black aggregates indicates catalyst death; a stable dark red/brown solution is ideal).
- Monitoring: Monitor via LC-MS at 4 hours. Look for the product mass [M+H]<sup>+</sup> = 135.2.
  - Troubleshooting: If conversion stalls <50%, add a second portion of boronic acid (0.5 equiv) and continue heating.

- Workup: Cool to RT. Filter through a Celite pad to remove Pd residues. Dilute with EtOAc, wash with brine, dry over Na<sub>2</sub>SO<sub>4</sub>.
- Purification: Flash chromatography (DCM:MeOH 95:5). The amine is polar; pre-treat silica with 1% Et<sub>3</sub>N to prevent streaking.

## Synthesis Pathway Diagram[1]



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Figure 1: The steric bulk of the SPhos ligand facilitates the coupling of the hindered 4-position chloride.

## Part 3: Reactivity & Functionalization

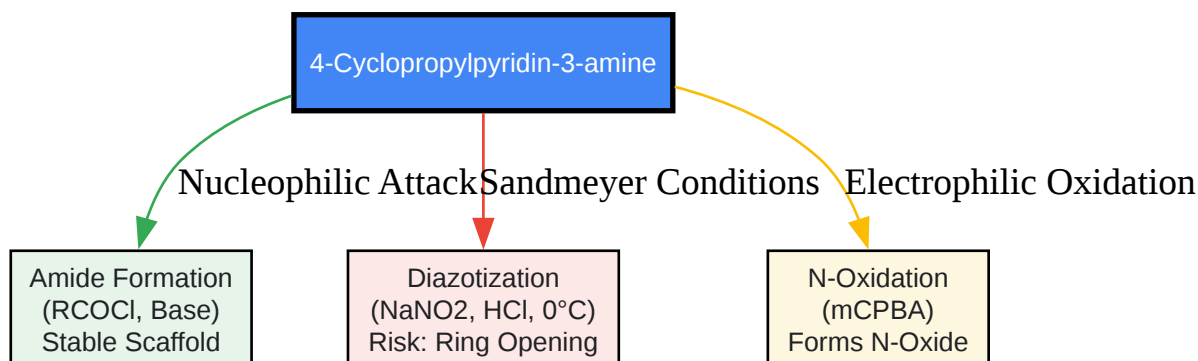
Understanding the reactivity profile is vital for downstream derivatization. The 3-amino group is the primary handle, but the cyclopropyl ring imposes specific stability constraints.

### Key Reactivity Vectors

- Sandmeyer/Diazotization: The 3-amino group can be converted to a diazonium salt.
  - Warning: Acidic conditions required for diazotization (e.g., HCl/NaNO<sub>2</sub>) can trigger cyclopropyl ring opening if the temperature is not strictly controlled (<0°C).
- Acylation/Amidation: Standard reaction with acid chlorides/anhydrides to form amides (common in kinase inhibitors).
  - Note: The pyridine nitrogen may act as a competitive nucleophile or proton scavenger.

- Electrophilic Aromatic Substitution (SEAr): The C2 and C6 positions are activated by the amino group but deactivated by the pyridine nitrogen. Halogenation typically occurs at C2.

## Reactivity Map



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Figure 2: Primary chemical transformations and associated stability risks.

## Part 4: Medicinal Chemistry & Safety (Expert Insight)

### Bioisosteric Significance

The cyclopropyl group is a "privileged structure" in medicinal chemistry.

- Conformational Restriction: Unlike an isopropyl group, the cyclopropyl ring cannot freely rotate, locking the vector of hydrophobic interaction.
- Sigma-Hole Interactions: The specific electron distribution of the cyclopropyl ring allows for unique  $\pi$ -interactions with aromatic residues in binding pockets (e.g., Phenylalanine gates in kinases).

### Metabolic Liability: Mechanism-Based Inactivation (MBI)

Critical Safety Note: Cyclopropylamines are notorious suicide inhibitors of Cytochrome P450 enzymes (specifically CYP2D6 and CYP3A4).

Mechanism:

- SET Oxidation: The CYP450 heme abstracts a single electron from the amine nitrogen (or the cyclopropyl C-H), forming a radical cation.
- Ring Scission: The radical triggers the homolytic cleavage of the cyclopropyl ring, generating a highly reactive carbon-centered radical.
- Covalent Binding: This radical attacks the heme porphyrin ring, irreversibly inactivating the enzyme.

Design Mitigation: If MBI is observed, consider substituting the cyclopropyl group with a difluorocyclopropyl or oxetane analog to alter the oxidation potential.

## Metabolic Pathway Diagram



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Figure 3: Mechanism of CYP450 inactivation by cyclopropylamines.

## References

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  - Source: Journal of Organic Chemistry / NIH PubMed Central.
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  - Source: PubChem.
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